

Chemical and Sourcing Profile

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Isomartynoside

Cat. No.: S1772562

Get Quote

The table below summarizes the core technical data available for **Isomartynoside**:

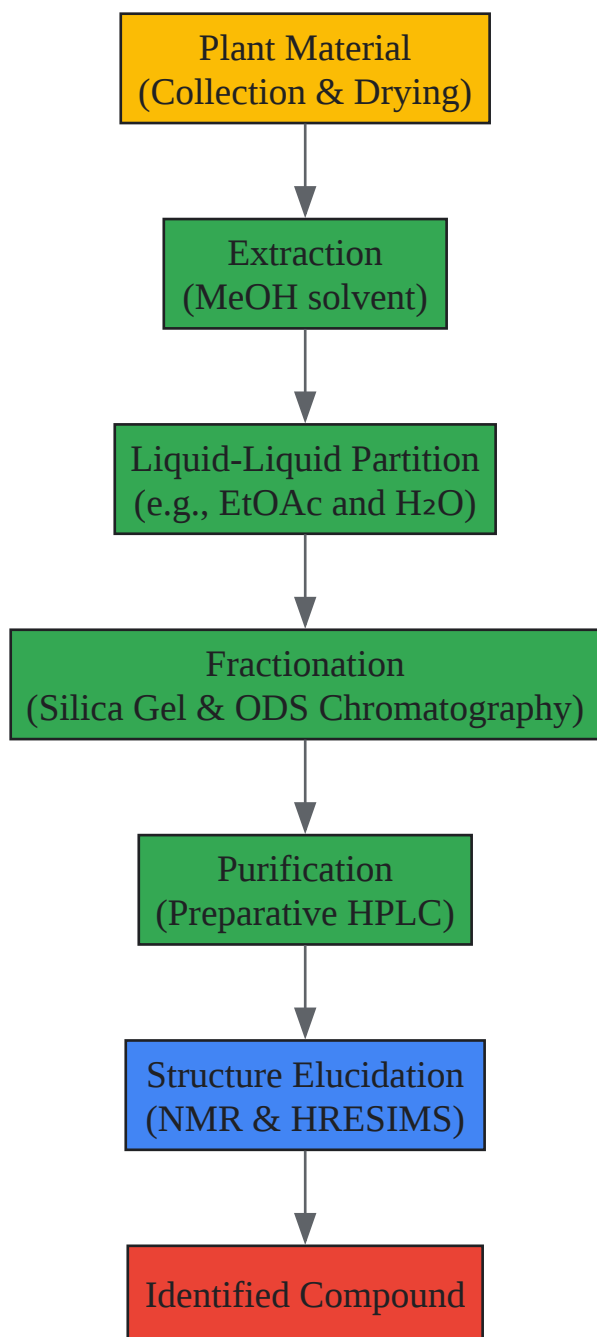
Property	Description
IUPAC Name	[(2R,3R,4S,5R,6R)-3,5-dihydroxy-6-[2-(3-hydroxy-4-methoxyphenyl)ethoxy]-4-[(2S,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxyoxan-2-yl]methyl (E)-3-(4-hydroxy-3-methoxyphenyl)prop-2-enoate [1]
CAS Registry Number	94410-22-7 [2] [1]
Molecular Formula	C ₃₁ H ₄₀ O ₁₅ [2] [1]
Molecular Weight	652.66 g/mol [2] [1]
Chemical Family	Phenylpropanoid Glycoside (Natural phenols) [2] [3] [1]
Purity	>98% (HPLC, commercially available for research) [1]
Botanical Source	Initially isolated from <i>Galeopsis pubescens</i> (a flowering plant in the Lamiaceae family) [3].

Research Context and Suggested Approaches

While direct studies on **Isomartynoside** are sparse, it belongs to a well-researched chemical family. The following experimental approaches are recommended based on general practices for investigating similar natural products.

General Workflow for Phytochemical Investigation

The diagram below outlines a typical workflow for the isolation and characterization of a compound like **Isomartynoside** from plant material.



[Click to download full resolution via product page](#)

Detailed Methodologies for Key Experiments

- **Extraction and Isolation** [4]
 - **Plant Material Preparation:** Aerial parts of the plant are dried and ground into a fine powder.

- **Solvent Extraction:** The powdered material is soaked in methanol (MeOH) at room temperature, shaken vigorously, and then filtered.
 - **Partitioning:** The methanolic extract is concentrated and then partitioned between ethyl acetate (EtOAc) and water to separate compounds based on polarity.
 - **Chromatography:** The active EtOAc fraction is subjected to column chromatography over silica gel and then octadecyl silica (ODS) to further separate components.
 - **Final Purification:** The fraction containing the target compound is purified using preparative High-Performance Liquid Chromatography (HPLC) to yield the pure compound.
- **Structure Elucidation [4]**
 - **High-Resolution Mass Spectrometry (HRESIMS):** Used to determine the exact molecular mass and molecular formula.
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** The structure, including stereochemistry, is determined using a combination of 1D (1H, 13C) and 2D (e.g., COSY, HSQC, HMBC) NMR experiments. Spectra are typically recorded in deuterated methanol (CD3OD).

Suggested Biological Activity Screening

Given that phenylpropanoid glycosides like **verbascoside** are reported to have anti-inflammatory, antioxidant, and neuroprotective effects [5] [6], these areas are promising for investigating **Isomartynoside**.

- **Antioxidant Assays**
 - **DPPH/FRAP Assay:** Standard methods to measure free radical scavenging activity and reducing power [5].
 - **Total Phenolic Content (TPC):** Measured using the Folin-Ciocalteu method, with results expressed as gallic acid equivalents (GAE) [5].
- **Anti-inflammatory Assays**
 - **Cell-Based Models:** Use macrophage cell lines (e.g., RAW 264.7) stimulated with lipopolysaccharide (LPS).
 - **Readouts:** Measure the inhibition of pro-inflammatory markers like nitric oxide (NO) production using the Griess reagent [3].

Navigating Current Knowledge Gaps

The most significant challenge is the scarcity of publicly available, high-quality primary research focused specifically on **Isomartynoside**'s biological activity and mechanism of action.

- **Focus on Analogues:** To form a research hypothesis, consult literature on its well-studied chemical analogues, particularly **verbascoside** (also known as acteoside), which is a major bioactive component in herbs like *Cistanche* [6].
- **Database Searches:** Use the provided CAS Number (94410-22-7) to search specialized scientific databases like SciFinder, Reaxys, or PubMed for any newer or more detailed publications not captured in this search.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. - BIORLAB Isomartynoside [biorlab.com]
2. CAS # 94410-22-7, Isomartynoside - chemBlink [chemblink.com]
3. , a phenylpropanoid glycoside from... | Semantic Scholar Isomartynoside [semanticscholar.org]
4. Lindersin B from Lindernia crustacea induces ... [sciencedirect.com]
5. Phytochemical profiling, antioxidant potential, and UHPLC ... [nature.com]
6. Factors affecting the quality of Cistanche herbal [link.springer.com]

To cite this document: Smolecule. [Chemical and Sourcing Profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1772562#what-is-isomartynoside>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com